

# Application Notes and Protocols: Pentryl as a Base Charge in Detonators

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## Compound of Interest

Compound Name: Pentryl

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## Introduction

**Pentryl**, chemically known as 2-[Nitro(2,4,6-trinitrophenyl)amino]ethanol nitrate, is a high explosive that has historically seen use as a base charge in detonators.[1] As a member of the aromatic nitroamine family, it possesses a combination of energetic functional groups—nitro, nitrate, and nitramine—on a single molecule, contributing to its powerful explosive properties. [2] These notes provide a summary of its characteristics and protocols for its evaluation, comparing it with other common secondary explosives.

## Physicochemical and Explosive Properties

The properties of **Pentryl** are best understood in comparison to other well-characterized secondary explosives used in detonator trains, such as Tetryl, Trinitrotoluene (TNT), and Pentaerythritol tetranitrate (PETN).

Property	Pentryl	Tetryl	TNT	PETN
Chemical Name	2-[Nitro(2,4,6-trinitrophenyl)amino]ethanol nitrate	2,4,6-Trinitrophenylmethyl nitramine	2-Methyl-1,3,5-trinitrobenzene	2,2-Bis[(nitrooxy)methyl]propane-1,3-diyl dinitrate
CAS Number	4481-55-4	479-45-8	118-96-7	78-11-5
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>6</sub> O <sub>11</sub>	C <sub>7</sub> H <sub>5</sub> N <sub>5</sub> O <sub>8</sub>	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O <sub>6</sub>	C <sub>5</sub> H <sub>8</sub> N <sub>4</sub> O <sub>12</sub>
Molecular Weight	362.17 g/mol	287.15 g/mol	227.13 g/mol	316.14 g/mol
Appearance	Small, cream-colored crystals	Yellow crystalline solid	Pale yellow solid (crystals or flakes)	White crystalline solid
Crystal Density	1.82 g/cm <sup>3</sup>	1.71 g/cm <sup>3</sup>	1.654 g/cm <sup>3</sup> [3]	1.77 g/cm <sup>3</sup>
Melting Point	129°C (with slight decomposition)	129.5°C	80.1°C[4]	141.3°C[1]
Detonation Velocity	~5000 m/s (at 0.80 g/cm <sup>3</sup> )	7,570 m/s (at 1.71 g/cm <sup>3</sup> )[2][5]	6,900 m/s (at 1.60 g/cm <sup>3</sup> )[3][5]	8,400 m/s (at 1.7 g/cm <sup>3</sup> )[1]
Heat of Explosion	372.4 kcal/mol	Not readily available	~1080 kcal/kg (4.519 kJ/kg)[3]	~1390 kcal/kg (5810 kJ/kg)[1]

Note: Detonation velocity is highly dependent on the density of the pressed explosive.

## Performance Characteristics

The performance of a base charge is critical for reliably initiating the main explosive charge. Standardized tests are used to quantify an explosive's power and brisance (shattering effect).

Performance Test	Pentryl	Tetryl	TNT	Picric Acid	PETN
Trauzl Lead Block Test	15.8 cm <sup>3</sup>	13.8 cm <sup>3</sup>	12.2 cm <sup>3</sup>	12.4 cm <sup>3</sup>	52.3 cm <sup>3</sup>
Lead Block Compression Test	18.5 mm	16.6 mm	14.8 mm	16.4 mm	Not directly compared

Data sourced from Davis, T. L. (1943). The Chemistry of Powder and Explosives.[6]

The data indicates that **Pentryl** exhibits greater power in the Trauzl test and a stronger shattering effect in the lead block compression test compared to Tetryl, TNT, and Picric Acid, making it a potent option for a base charge.[6]

## Experimental Protocols

Detailed experimental protocols for handling and testing **Pentryl** are not widely published due to its nature. The following are generalized protocols for common explosive performance tests that have been applied to **Pentryl**.

### Protocol 1: Trauzl Lead Block Test

Objective: To measure the relative strength (power) of an explosive by quantifying the expansion of a cavity in a standardized lead block.

Materials:

- Standard Trauzl lead block (200 mm height, 200 mm diameter) with a central borehole (125 mm deep, 25 mm diameter).[7]
- 10-gram sample of **Pentryl**, carefully weighed.
- Tinfoil or aluminum foil.[8]
- Standard detonator (e.g., No. 8).

- Sand for stemming.[7]
- Water and a graduated cylinder or burette for volume measurement.
- Remote firing system and appropriate safety enclosure (blast chamber).

Procedure:

- Carefully wrap the 10 g sample of **Pentryl** in tinfoil.
- Insert a standard detonator into the center of the **Pentryl** sample.
- Place the entire charge assembly into the borehole of the Trauzl lead block.
- Fill the remaining empty space in the borehole with dry sand, tamping it gently to secure the charge.[8]
- Place the prepared block in a secure blast chamber.
- Connect the detonator to the remote firing system.
- Evacuate the area to a safe distance.
- Initiate the detonation.
- After ensuring the area is safe, retrieve the lead block.
- Carefully measure the volume of the newly expanded cavity by filling it with water from a graduated cylinder or burette.
- The final volume, minus the initial borehole volume, is recorded as the Trauzl number in cubic centimeters (cm<sup>3</sup>).[7]

## Protocol 2: Lead Block Compression Test (Hess Test)

Objective: To determine the brisance (shattering power) of an explosive by measuring the compression of a lead cylinder.

Materials:

- Standardized lead cylinder (e.g., 64 mm long).[6]
- Steel base plate.
- 50-gram sample of **Pentryl**.<sup>[6]</sup>
- Standard detonator.
- Calipers for precise measurement.
- Remote firing system and blast chamber.

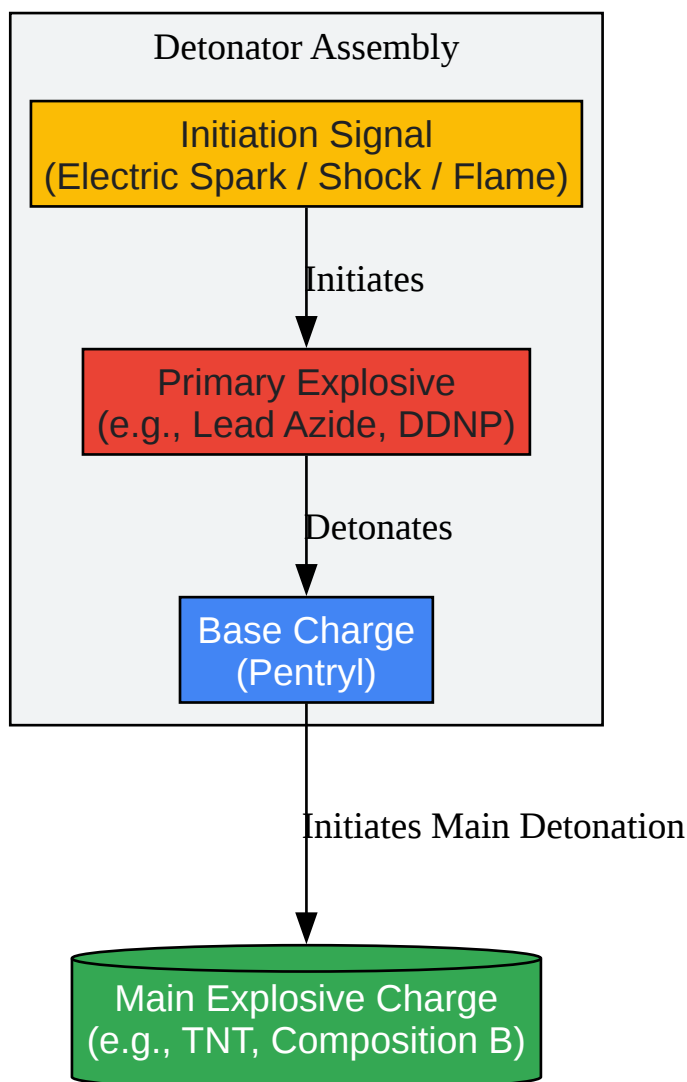
Procedure:

- Measure the initial height of the lead cylinder with high-precision calipers.
- Place the lead cylinder on the steel base plate inside the blast chamber.
- Carefully place the 50 g sample of **Pentryl** directly on top of the lead cylinder.
- Insert a standard detonator into the **Pentryl** charge.
- Connect the detonator to the remote firing system.
- Evacuate the area to a safe distance.
- Initiate the detonation.
- After ensuring the area is safe, retrieve the compressed lead cylinder.
- Measure the final height of the cylinder.
- The brisance is reported as the difference between the initial and final heights in millimeters (mm), representing the amount of compression.

## Visualizations

### Detonator Assembly and Explosive Train

A detonator functions by creating a rapid transition from a small initial stimulus to a powerful detonation wave. This is achieved through an "explosive train," where a highly sensitive primary explosive initiates a less sensitive but more powerful secondary explosive, the base charge.

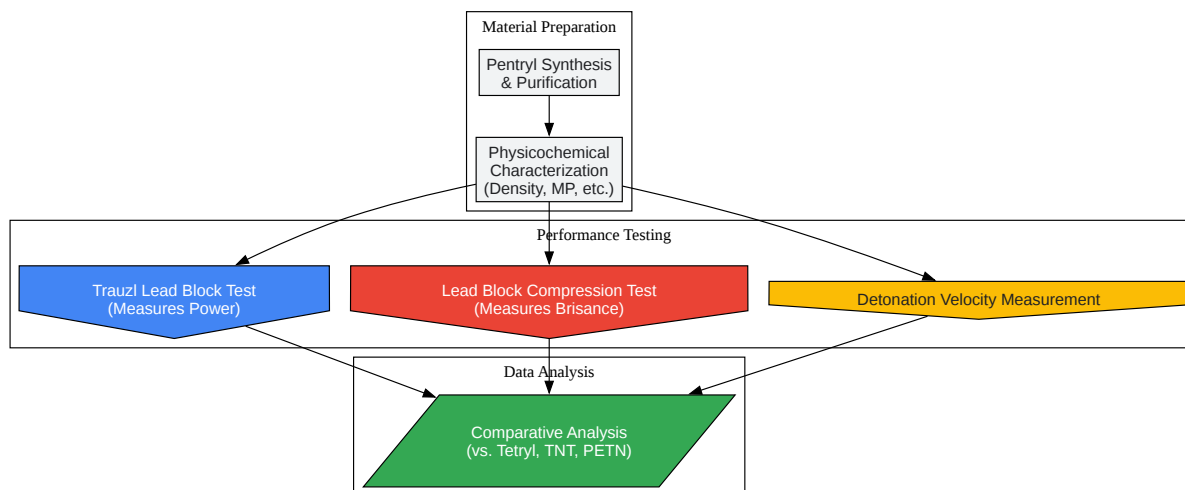


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Caption: Logical flow of the explosive train in a detonator using **Pentryl** as the base charge.

## Experimental Workflow for Performance Evaluation

The evaluation of **Pentryl**'s suitability as a base charge involves a series of standardized tests to characterize its key performance metrics.



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Caption: Workflow for the evaluation of **Pentryl**'s explosive performance characteristics.

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